

Hdac-IN-84: Application Notes and Protocols for Preclinical Research

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Compound of Interest

Compound Name: *Hdac-IN-84*

Cat. No.: *B15583089*

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Abstract

Hdac-IN-84 is a potent histone deacetylase (HDAC) inhibitor with significant activity against Class I and IIb HDACs.[1] This document provides detailed application notes and experimental protocols for the preclinical evaluation of **Hdac-IN-84**, focusing on its pharmacokinetics and pharmacodynamics. Due to the limited availability of in vivo data for **Hdac-IN-84**, the pharmacokinetic and in vivo pharmacodynamic protocols are based on established methodologies for other HDAC inhibitors.

Introduction to Hdac-IN-84

Histone deacetylases are a class of enzymes that play a crucial role in the epigenetic regulation of gene expression by removing acetyl groups from lysine residues on histones and other non-histone proteins.[2][3] This deacetylation leads to a more condensed chromatin structure, restricting the access of transcription factors and resulting in transcriptional repression.[2] In various cancers, aberrant HDAC activity is linked to the silencing of tumor suppressor genes, promoting uncontrolled cell growth and survival.[4]

HDAC inhibitors, such as **Hdac-IN-84**, aim to reverse this process by preventing the removal of acetyl groups, leading to histone hyperacetylation and a more open chromatin state.[3] This can reactivate the expression of tumor suppressor genes, inducing cell cycle arrest, differentiation, and apoptosis in cancer cells.[4][5] **Hdac-IN-84** has demonstrated potent in vitro activity against several HDAC isoforms and has shown significant anti-proliferative effects in various leukemia cell lines.[1]

In Vitro Pharmacodynamics of Hdac-IN-84

Enzymatic Inhibitory Activity

Hdac-IN-84 is a potent inhibitor of several HDAC isoforms, with nanomolar to low micromolar activity. Its selectivity profile suggests a primary targeting of Class I HDACs.

Table 1: **Hdac-IN-84** Enzymatic Inhibition Profile[1]

HDAC Isoform	IC ₅₀ (μM)
HDAC1	0.0045
HDAC2	0.015
HDAC3	0.013
HDAC4	>100
HDAC6	0.038
HDAC8	5.8
HDAC11	26

Anti-proliferative Activity

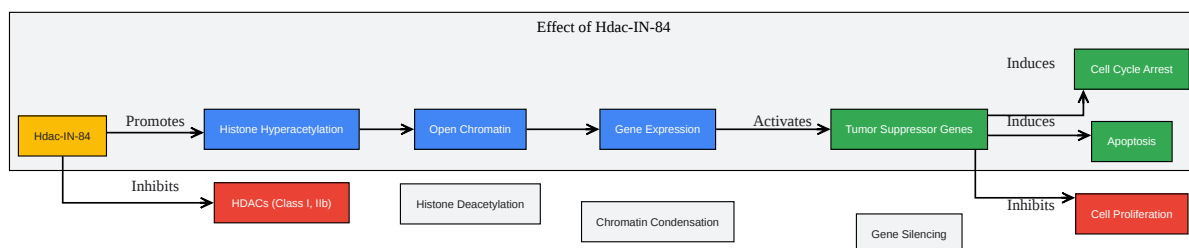
Hdac-IN-84 has been shown to inhibit the growth of various leukemia cell lines in a concentration-dependent manner.

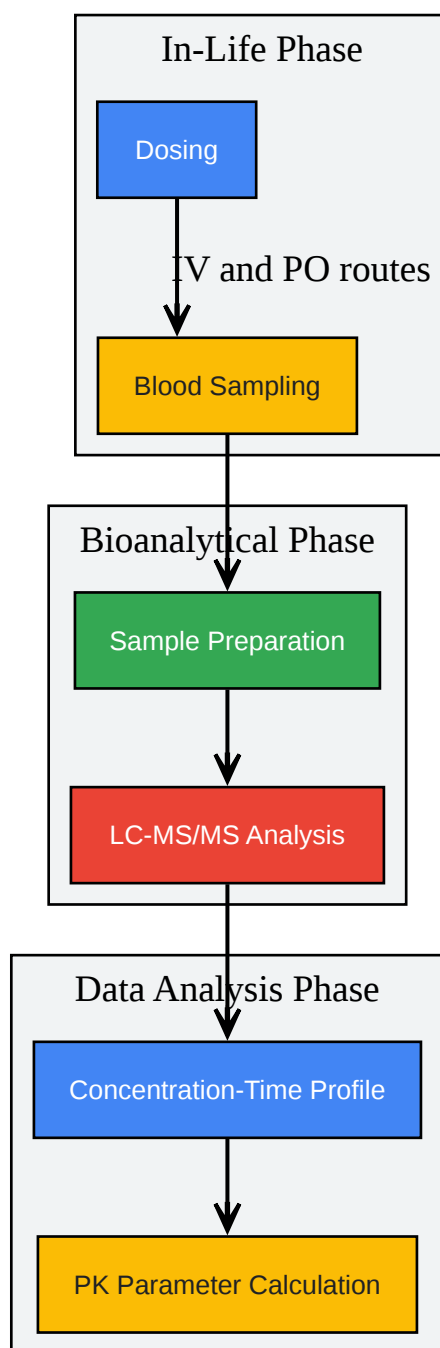
Table 2: **Hdac-IN-84** Anti-proliferative Activity in Leukemia Cell Lines[1]

Cell Line	IC ₅₀ (nM)	Incubation Time (h)
HL60	76.8	72
HPBALL	110.6	72
K562	180.8	72
MV4-11	36	Not Specified
C1498	425	72

Cellular Mechanism of Action

Hdac-IN-84 induces apoptosis and cell cycle arrest in cancer cells. Treatment with **Hdac-IN-84** leads to increased acetylation of α -tubulin and cleavage of PARP, indicative of HDAC6 inhibition and apoptosis induction, respectively.[1]





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